

Section 1: Compound Identification and Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Almotriptan-d6 Hydrochloride

CAS No.: 1794782-57-2

Cat. No.: B562835

[Get Quote](#)

Almotriptan-d6 hydrochloride is the deuterated form of Almotriptan hydrochloride, a selective serotonin 5-HT_{1B/1D} receptor agonist.[1] The incorporation of six deuterium atoms is a strategic modification intended to alter the compound's metabolic profile for research applications, primarily by leveraging the kinetic isotope effect.[2][3] This compound is intended for research use only and is not for diagnostic or therapeutic use in humans or animals.[1]

Table 1: Compound Identification

Identifier	Almotriptan-d6 Hydrochloride	Almotriptan (Unlabeled Parent Compound)
IUPAC Name	N,N-di(methyl-d ₃)-2-[5-(pyrrolidin-1-ylsulfonylmethyl)-1H-indol-3-yl]ethanamine;hydrochloride	N,N-dimethyl-2-[5-(pyrrolidin-1-ylsulfonylmethyl)-1H-indol-3-yl]ethanamine[4]
CAS Number	1794782-57-2[2]	154323-57-6[5]
Molecular Formula	C ₁₇ H ₂₀ D ₆ ClN ₃ O ₂ S[2]	C ₁₇ H ₂₅ N ₃ O ₂ S[6]
Molecular Weight	377.96 g/mol [2]	335.46 g/mol [5]

| Appearance | Solid, Off-white to light yellow[2] | Solid, White to off-white[7] |

Table 2: Physicochemical Properties (Data primarily from unlabeled Almotriptan)

Property	Value	Source
Boiling Point	538.7 ± 60.0 °C (Predicted)	[7]
Density	1.27 ± 0.1 g/cm ³ (Predicted)	[7]
pKa	16.92 ± 0.30 (Predicted)	[7]
Protein Binding	~35%	[8]

| Solubility | Soluble in water [[9] |

Section 2: The Scientific Rationale: Mechanism of Action and the Role of Deuteration

Mechanism of Action Almotriptan is a potent and selective agonist for serotonin (5-hydroxytryptamine) receptors 5-HT_{1B} and 5-HT_{1D}.^{[6][10]} Its therapeutic effect in migraine treatment stems from two primary actions:

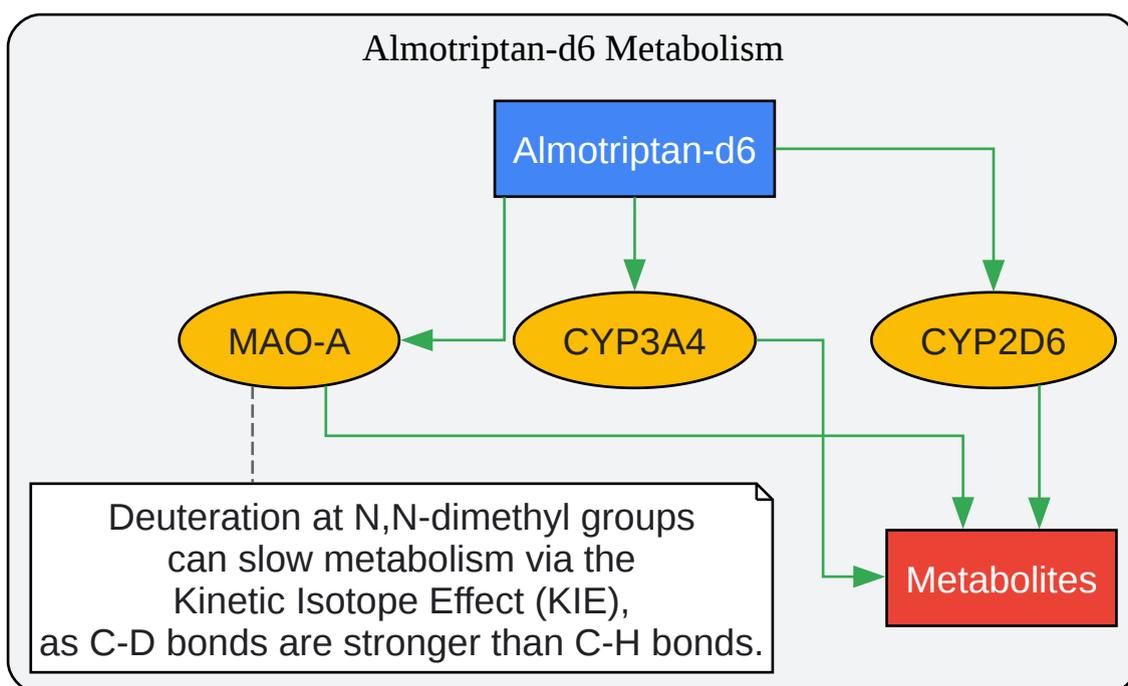
- **Cranial Vasoconstriction:** Activation of 5-HT_{1B} receptors on intracranial blood vessels leads to their constriction, counteracting the excessive vasodilation associated with migraine attacks.^{[11][12]}
- **Inhibition of Neurogenic Inflammation:** Activation of 5-HT_{1D} receptors on trigeminal nerve endings inhibits the release of pro-inflammatory neuropeptides, such as Calcitonin Gene-Related Peptide (CGRP), substance P, and neurokinin A.^{[7][12]}

The Causality of Deuteration: The Kinetic Isotope Effect (KIE) The primary reason for using Almotriptan-d₆ in a research setting is to investigate its pharmacokinetics. Deuterium, a stable isotope of hydrogen, forms a stronger covalent bond with carbon (C-D) than hydrogen does (C-H).^[3] This difference in bond strength is the basis of the Kinetic Isotope Effect (KIE).

Almotriptan is metabolized in vivo by monoamine oxidase A (MAO-A) and, to a lesser extent, by cytochrome P450 enzymes (CYP3A4 and CYP2D6).^{[11][13]} These metabolic pathways often

involve the cleavage of C-H bonds. By replacing hydrogen atoms with deuterium at or near a site of metabolism, the rate of that metabolic process can be significantly slowed. This allows researchers to:

- Improve a drug's pharmacokinetic profile by increasing its half-life and exposure.
- Develop internal standards for quantitative bioanalytical assays (e.g., LC-MS) due to the mass shift.



[Click to download full resolution via product page](#)

Caption: Metabolic pathways of Almotriptan and the influence of deuteration.

Section 3: Hazard Identification and Toxicological Assessment

A crucial aspect of scientific integrity is acknowledging the limits of available data. The chemical, physical, and toxicological properties of **Almotriptan-d6 hydrochloride** have not been completely investigated.[14] Therefore, this compound must be handled as a substance

of unknown toxicity, and safety protocols should be based on the data available for the parent compound, Almotriptan, and its salts.

Table 3: GHS Hazard Classification (Based on Almotriptan and its salts)

Pictogram	GHS Class	Hazard Statement	Source(s)
-----------	-----------	------------------	-----------

|
 ngcontent-ng-c1989010908="" class="ng-star-inserted">
 | Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed. | | | Acute Toxicity, Dermal (Category 4) | H312: Harmful in contact with skin. [\[15\]](#) | | | Acute Toxicity, Inhalation (Category 4) | H332: Harmful if inhaled. [\[15\]](#) |

ngcontent-ng-c1989010908="" class="ng-star-inserted">
 | Hazardous to the aquatic environment, acute toxicity (Category 1) | H400: Very toxic to aquatic life. | | | Hazardous to the aquatic environment, chronic toxicity (Category 1) | H410: Very toxic to aquatic life with long lasting effects. [\[5\]](#) |

Toxicological Summary (for unlabeled Almotriptan):

- Irritation: The parent compound is generally not considered a skin or eye irritant.[\[15\]](#) However, the active material may cause irritation upon contact.[\[16\]](#)
- Sensitization: No known sensitizing effects.[\[15\]](#)
- Carcinogenicity: Almotriptan is not listed as a carcinogen by IARC, NTP, or OSHA.[\[15\]](#) Studies in mice and rats showed no increase in tumors related to its administration.[\[16\]](#)
- Genotoxicity: Almotriptan was not clastogenic in an in vivo mouse micronucleus assay but produced an equivocal response in in vitro cytogenetics assays using human lymphocytes. [\[16\]](#)

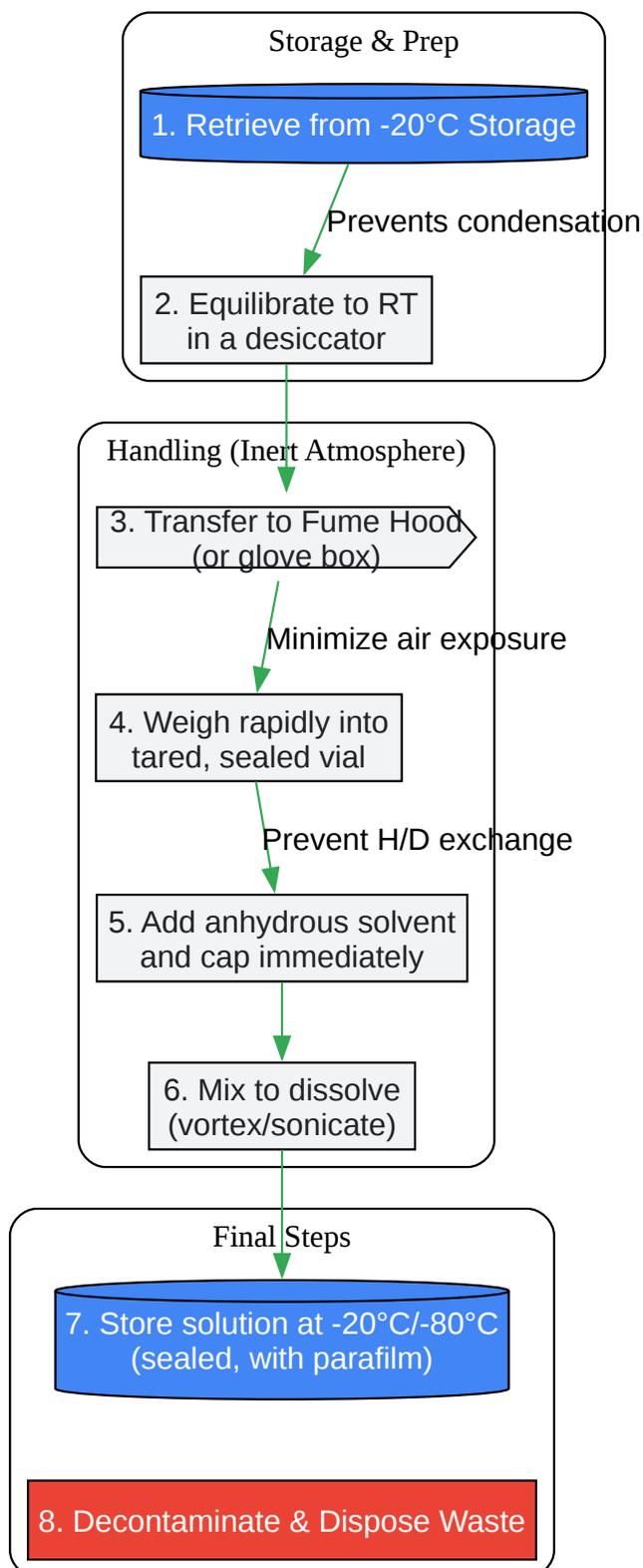
Section 4: Core Protocols for Safe Handling and Exposure Control

The following protocols are designed as a self-validating system, integrating engineering controls, personal protective equipment, and specific handling techniques to minimize exposure and maintain compound integrity.

4.1 Engineering Controls & Personal Protective Equipment (PPE) The causality behind these requirements is the "As Low As Reasonably Practicable" (ALARP) principle for a compound with an incomplete toxicological profile.

- **Engineering Controls:** All handling of solid **Almotriptan-d6 hydrochloride** and its solutions must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[17\]](#) This prevents inhalation of airborne particles.
- **Eye/Face Protection:** Wear tightly fitting safety goggles or glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[\[17\]](#)
- **Skin Protection:** Wear a lab coat and impervious gloves (e.g., nitrile). Change gloves immediately if contamination occurs.[\[17\]](#)
- **Respiratory Protection:** Not typically required if work is performed in a fume hood. If weighing outside of a hood or if dust formation is likely, a NIOSH-approved respirator may be necessary.[\[17\]](#)

4.2 Step-by-Step Handling Protocol: A Workflow for Integrity The primary challenge with deuterated compounds is their hygroscopic nature, which can lead to H/D (hydrogen-deuterium) exchange with atmospheric moisture, compromising isotopic purity.[\[18\]](#) This protocol is designed to mitigate that risk.



[Click to download full resolution via product page](#)

Caption: A self-validating workflow for handling hygroscopic deuterated compounds.

4.3 First Aid Measures In the event of exposure, immediate action is critical.

Table 4: Emergency First Aid Procedures

Exposure Route	Action	Rationale
Inhalation	Move the person to fresh air. If symptoms persist, seek medical attention.[17]	Removes the individual from the source of exposure.
Skin Contact	Immediately remove contaminated clothing. Rinse skin thoroughly with large amounts of water.[5]	Dilutes and removes the chemical to prevent absorption.
Eye Contact	Rinse opened eye for several minutes under running water. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[15][19]	Flushes the chemical from the eye to prevent damage.

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Call a poison center or physician if you feel unwell.[5][17] | Prevents aspiration of the chemical into the lungs. |

Section 5: Storage, Stability, and Disposal

5.1 Storage Conditions Proper storage is paramount for maintaining the chemical and isotopic integrity of **Almotriptan-d6 hydrochloride**.

- Temperature: Store at -20°C for long-term stability.[2]
- Atmosphere: Keep the container tightly sealed and store away from moisture.[2] For optimal preservation of isotopic enrichment, storage under an inert atmosphere (e.g., argon or dry nitrogen) is recommended.[20]
- Rationale: Low temperatures slow potential degradation, while a sealed, dry environment prevents both chemical decomposition and isotopic exchange with atmospheric water.[18]

[21]

5.2 Chemical Stability & Incompatibilities

- Stability: The compound is stable under the recommended storage conditions.[14]
- Incompatible Materials: Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.[14]
- Hazardous Decomposition: Under fire conditions, toxic fumes including carbon monoxide, carbon dioxide, and oxides of nitrogen and sulfur may be emitted.[14][16]

5.3 Disposal Protocol

- Classification: **Almotriptan-d6 hydrochloride** and its containers should be treated as hazardous chemical waste.
- Procedure: Disposal must be conducted in strict accordance with institutional, local, and national environmental regulations.[3] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance. Do not discharge into sewer systems.[3][5]

Section 6: Accidental Release and Firefighting Measures

- Accidental Release:
 - Evacuate the area.
 - Wear full PPE, including respiratory protection if necessary.
 - Avoid dust formation.[17]
 - Carefully sweep up or vacuum the spilled solid material and place it into a sealed container for disposal.
 - Clean the spill area thoroughly.
 - Prevent the material from entering drains or waterways.[5]

- Firefighting:
 - Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[17]
 - Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products.[17]

Conclusion

Almotriptan-d6 hydrochloride is a valuable tool for pharmaceutical research, enabling detailed investigation into the metabolism and pharmacokinetics of a clinically relevant 5-HT_{1B/1D} agonist. Its safe and effective use hinges on a deep understanding of not only its potential chemical hazards, which are inferred from its parent compound, but also the specific handling requirements of isotopically labeled molecules. By adhering to the protocols outlined in this guide—which emphasize engineering controls, meticulous handling to prevent isotopic dilution, and proper storage—researchers can ensure both personal safety and the integrity of their experimental results.

References

- Cayman Chemical. (2024).
- Medscape. (n.d.). Axert (almotriptan) dosing, indications, interactions, adverse effects, and more.
- DC Chemicals. (n.d.). Almotriptan | 154323-57-6 | MSDS.
- National Center for Biotechnology Information. (2024).
- Mayo Clinic. (n.d.). Almotriptan (oral route) - Side effects & dosage.
- MedChemExpress. (n.d.). Almotriptan hydrochloride-d6 | Stable Isotope.
- ECHEMI. (n.d.).
- Pascual, J., & del Arco, C. (2005). Clinical Pharmacokinetics of Almotriptan, a Serotonin 5-HT_{1B/1D} Receptor Agonist for the Treatment of Migraine. *Clinical Pharmacokinetics*, 44(3), 237-46.
- MedChemExpress. (2025). Almotriptan hydrochloride-d6-SDS.
- Fisher Scientific. (2019).
- TCI Chemicals. (2025).
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 123606, Almotriptan.
- Ajanta Pharma USA Inc. (n.d.). Almotriptan Tablets, USP 6.25 mg and 12.

- Santa Cruz Biotechnology, Inc. (2026). **Almotriptan-d6 Hydrochloride**.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 19417476, Almotriptan Hydrochloride.
- Chromservis. (n.d.).
- Wikipedia. (n.d.). Almotriptan.
- Labinsights. (2025).
- Sigma-Aldrich. (n.d.). Use and Handling of NMR Solvents.
- ChemicalBook. (n.d.). Almotriptan | 154323-57-6.
- Cambridge Isotope Laboratories, Inc. (n.d.).
- BenchChem. (2025).
- National Center for Biotechnology Information. (n.d.).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Almotriptan-d6 Hydrochloride | CAS 154323-57-6 (unlabeled) | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com)]
2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
3. pdf.benchchem.com [pdf.benchchem.com]
4. Almotriptan Hydrochloride | C₁₇H₂₆ClN₃O₂S | CID 19417476 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. Almotriptan|154323-57-6|MSDS [[dcchemicals.com](https://www.dcchemicals.com)]
6. Almotriptan | C₁₇H₂₅N₃O₂S | CID 123606 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. Almotriptan | 154323-57-6 [[chemicalbook.com](https://www.chemicalbook.com)]
8. reference.medscape.com [reference.medscape.com]
9. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
10. Almotriptan - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
11. Almotriptan - Wikipedia [en.wikipedia.org]

- [12. Almotriptan Malate | C21H31N3O7S | CID 123607 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [15. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [16. ajantapharmausa.com \[ajantapharmausa.com\]](#)
- [17. echemi.com \[echemi.com\]](#)
- [18. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [19. tcichemicals.com \[tcichemicals.com\]](#)
- [20. labinsights.nl \[labinsights.nl\]](#)
- [21. ukisotope.com \[ukisotope.com\]](#)
- To cite this document: BenchChem. [Section 1: Compound Identification and Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b562835#almotriptan-d6-hydrochloride-msds-safety-data-sheet\]](https://www.benchchem.com/product/b562835#almotriptan-d6-hydrochloride-msds-safety-data-sheet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com